Application Note: Synthesis Protocol for 2-(1H-imidazol-1-yl)-5-nitropyridine

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Compound of Interest

Compound Name:	*2-(1H-imidazol-1-yl)-5-nitropyridine*
CAS No.:	*23671-36-5*
Cat. No.:	*B2548720*

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Executive Summary

This technical guide details the synthesis of **2-(1H-imidazol-1-yl)-5-nitropyridine** (CAS: 23671-36-5), a critical heterocyclic building block in medicinal chemistry.[1] The protocol utilizes a robust Nucleophilic Aromatic Substitution (SNAr) strategy, coupling 2-chloro-5-nitropyridine with imidazole. This method is selected for its high atom economy, operational simplicity, and scalability, avoiding the need for expensive transition metal catalysts (e.g., Buchwald-Hartwig conditions).

The guide provides a self-validating experimental workflow, expected analytical data, and troubleshooting matrices to ensure reproducibility across varying scales.

Scientific Foundation & Mechanism[1]

Mechanistic Rationale

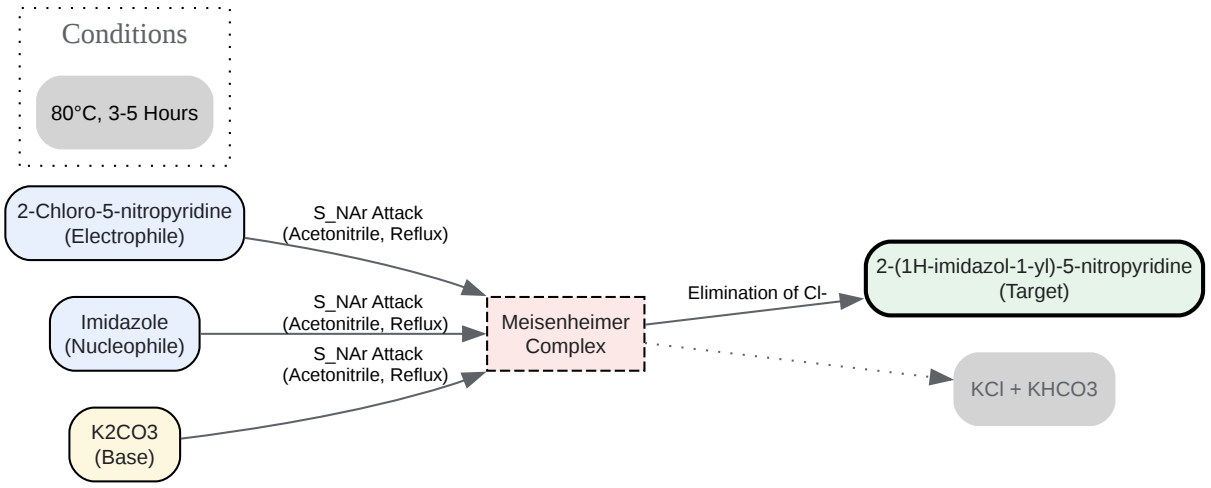
The synthesis proceeds via an SNAr mechanism. The pyridine ring is electron-deficient due to the electronegative nitrogen atom. The presence of a nitro group (-NO_2) at the C-5 position

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further activates the ring by withdrawing electron density via both induction (-I) and resonance (-M).[1] This activation makes the C-2 position highly susceptible to nucleophilic attack by the imidazole nitrogen.

- Activation: The C-5 nitro group stabilizes the anionic intermediate (Meisenheimer complex) formed upon nucleophilic attack.
- Nucleophile: Imidazole acts as a neutral nucleophile (or anionic if deprotonated by base), attacking the C-2 carbon.
- Elimination: The chloride ion is a good leaving group, restoring aromaticity to the pyridine ring.

Reaction Scheme (Graphviz)



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Caption: SNAr pathway showing the base-mediated displacement of chloride by imidazole via a Meisenheimer intermediate.[1]

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[1]	Role	Safety Note
2-Chloro-5-nitropyridine	158.54	1.0	Substrate	Irritant, potential sensitizer.
Imidazole	68.08	1.2	Nucleophile	Corrosive solid.
Potassium Carbonate (K_2CO_3)	138.21	2.0	Base	Irritant; use anhydrous.[1]
Acetonitrile (MeCN)	-	Solvent	Medium	Flammable, toxic.[1]
Water	18.02	-	Workup	-

Step-by-Step Methodology

Step 1: Reaction Setup

- Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Charge the flask with 2-chloro-5-nitropyridine (1.58 g, 10.0 mmol) and imidazole (0.82 g, 12.0 mmol).
- Add anhydrous K_2CO_3 (2.76 g, 20.0 mmol).
- Add Acetonitrile (50 mL). Note: DMF (dimethylformamide) can be used if solubility is an issue, but MeCN allows for easier solvent removal and cleaner aqueous workup.[1]

Step 2: Reaction Execution

- Heat the mixture to reflux (approx. 80-82°C) under a nitrogen atmosphere (optional but recommended for purity).
- Monitor the reaction by TLC (Thin Layer Chromatography) every 60 minutes.
  - Mobile Phase: Ethyl Acetate:Hexanes (1:1) or pure Ethyl Acetate.
  - Visualization: UV lamp (254 nm). The product will appear as a distinct spot with a lower Rf than the starting chloropyridine due to the polarity of the imidazole ring.

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- Reaction is typically complete within 3–5 hours.

Step 3: Workup & Isolation

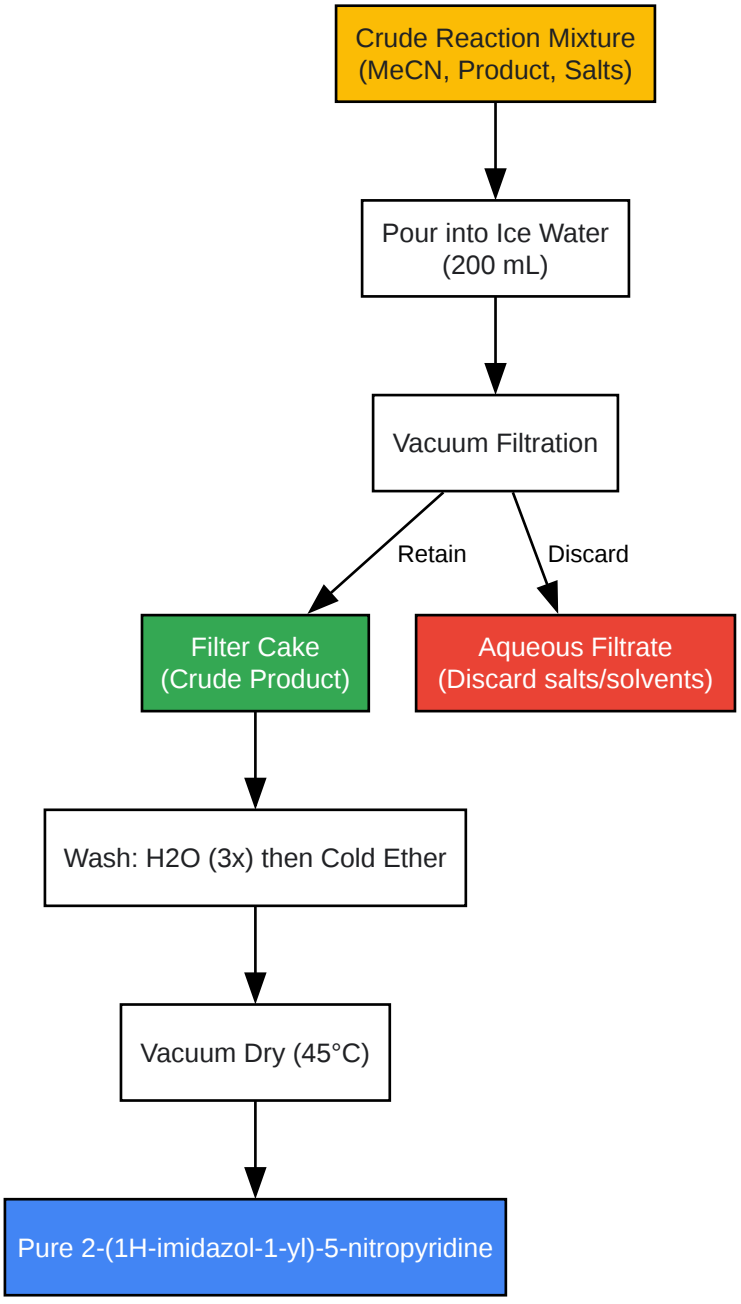
- Cool the reaction mixture to room temperature.
- Precipitation Method (Preferred): Pour the reaction mixture slowly into 200 mL of ice-cold water with vigorous stirring. The product should precipitate as a light yellow solid.
- Stir for 15 minutes to ensure complete precipitation and dissolution of inorganic salts (KCl, excess K_2CO_3).
- Filter the solid using a Büchner funnel.
- Wash the filter cake with water (3 x 20 mL) to remove residual imidazole and base.
- Wash with a small amount of cold diethyl ether or hexanes (10 mL) to assist drying.

Step 4: Purification

- Dry the solid in a vacuum oven at 45°C for 6 hours.
- Optional: If the crude purity is <95% (by HPLC/NMR), recrystallize from Ethanol or an Ethanol/Water mixture.[1]

Workup & Purification Logic (Graphviz)

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Caption: Downstream processing workflow emphasizing the aqueous precipitation method for efficient salt removal.

Characterization & Quality Control

Expected Analytical Data

- Appearance: Pale yellow to yellow crystalline solid.

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- Molecular Formula: $C_8H_6N_4O_2$[1][2]
- Molecular Weight: 190.16 g/mol [1][2]
- Mass Spectrometry (ESI+): $[M+H]^+$ = 191.1
- ^1H NMR (400 MHz, DMSO-d_6) - Representative Shifts:
  - Pyridine Ring:
    - δ ~9.2-9.4 ppm (d, 1H, H-6): Deshielded by ortho-N and meta-NO_2.[1]
    - δ ~8.6-8.8 ppm (dd, 1H, H-4): Deshielded by ortho-NO_2.[1]
    - δ ~7.9-8.1 ppm (d, 1H, H-3): Doublet due to coupling with H-4.[1]
  - Imidazole Ring:
    - δ ~8.5-8.7 ppm (s, 1H, H-2'): Distinctive singlet between the two nitrogens.[1]
    - δ ~7.0-7.8 ppm (two s/d, 2H, H-4', H-5'): Aromatic imidazole protons.[1]

Troubleshooting Matrix

Observation	Root Cause	Corrective Action
Low Yield (<50%)	Incomplete conversion or loss during filtration.[1]	Increase reaction time or temp (to 90°C). Ensure water quench volume is sufficient to precipitate product.
Starting Material Remains	Moisture in solvent/base deactivating nucleophile.	Use anhydrous MeCN and fresh K_2CO_3. Ensure N_2 atmosphere.
Product is Oily/Sticky	Residual solvent or impurities.	Recrystallize from Ethanol. Scratch flask to induce crystallization.

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References

- ACS Omega.Rapid Construction of an Imidazo[4,5-b]pyridine Skeleton from 2-Chloro-3-nitropyridine via Tandem Reaction. (Provides analogous SNAr conditions for nitropyridine-amine couplings). Available at: [Link]
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